

A Comparative Analysis of MPT0B390 and Other Small Molecule Inducers of TIMP3

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Compound of Interest

Compound Name: MPT0B390

Cat. No.: B12406602

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This guide provides an objective comparison of the efficacy of **MPT0B390** with other known small molecule inducers of Tissue Inhibitor of Metalloproteinase 3 (TIMP3). TIMP3 is a critical endogenous inhibitor of matrix metalloproteinases (MMPs) and other proteases, playing a crucial role in regulating extracellular matrix homeostasis and inhibiting tumor growth, invasion, metastasis, and angiogenesis.^[1] Its therapeutic induction is a promising strategy in oncology and other diseases.

Efficacy and Mechanism of TIMP3 Inducers: A Comparative Overview

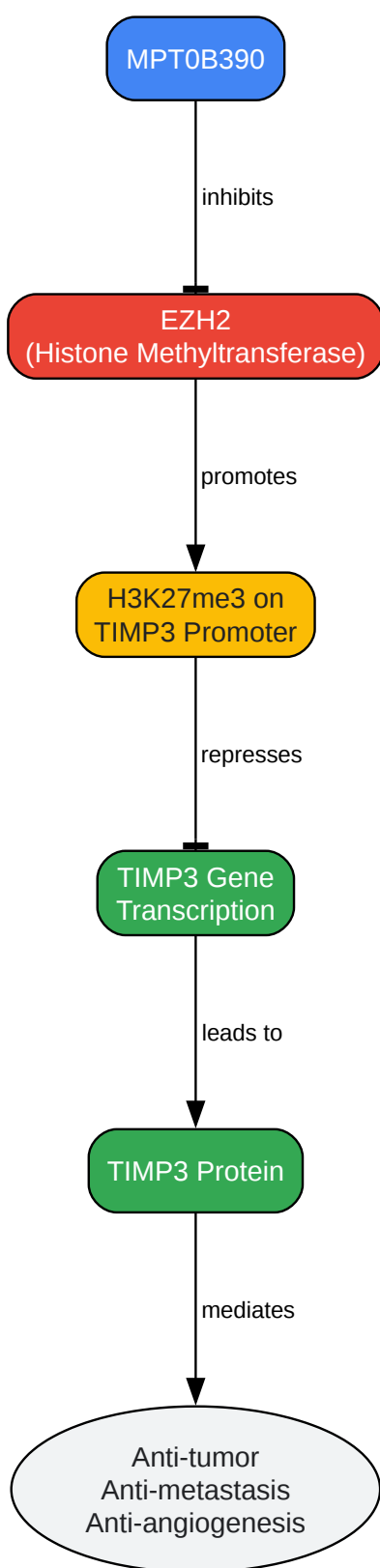
MPT0B390, a novel arylsulfonamide derivative, has demonstrated potent activity as a TIMP3 inducer.^{[1][2]} Its efficacy is compared here with other reported small molecule TIMP3 inducers.

Compound	Class	Mechanism of TIMP3 Induction	Efficacy Highlights	Reference
MPT0B390	Arylsulfonamide / HDAC Inhibitor	Inhibits EZH2 expression and its binding to the TIMP3 promoter.	GI50 of 0.03 μ M in HCT116 colon cancer cells; 36.8% tumor growth inhibition in vivo at 25 mg/kg.	[1][2][3]
MPT0G013	Arylsulfonamide Derivative	Upregulates TIMP3.	Upregulates TIMP3 in HUVEC and colon cancer cells in mouse xenograft models.	[4]
3-Deazaneplanocin A (DZNep)	EZH2 Inhibitor	Inhibits EZH2, a histone methyltransferase.	Increased TIMP3 mRNA levels in liver cancer cells.	[4]
AG014699 & BSI-201	PARP-1 Inhibitors	Inhibit Poly(ADP-ribose) polymerase-1.	Increased TIMP3 protein levels in hepatocellular carcinoma cells.	[4]

Signaling Pathways and Experimental Workflows

MPT0B390-Mediated TIMP3 Induction Pathway

MPT0B390 upregulates TIMP3 expression by inhibiting the histone methyltransferase EZH2. This reduces the methylation of histone H3 at lysine 27 (H3K27me3) on the TIMP3 promoter, leading to transcriptional activation.

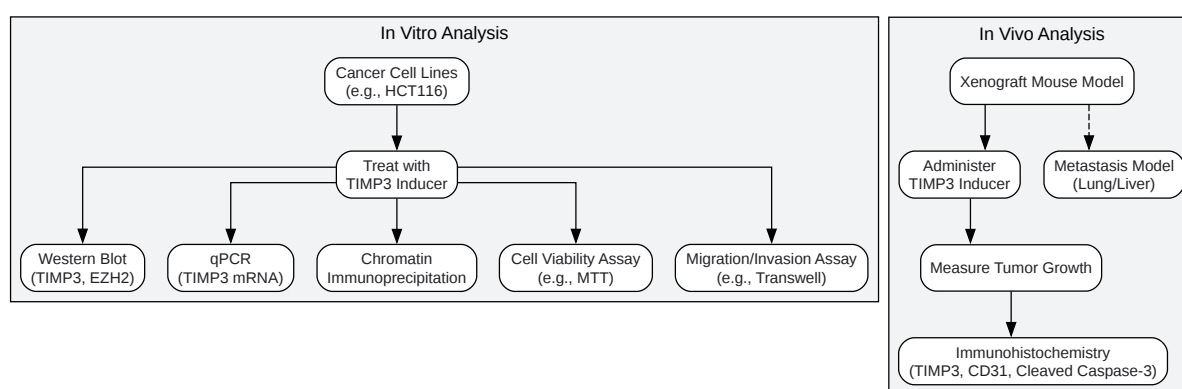


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Caption: **MPT0B390** signaling pathway for TIMP3 induction.

General Experimental Workflow for Assessing TIMP3 Induction

The following diagram outlines a typical workflow for evaluating the efficacy of a potential TIMP3 inducer.



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References

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- To cite this document: BenchChem. [A Comparative Analysis of MPT0B390 and Other Small Molecule Inducers of TIMP3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12406602#comparing-mpt0b390-efficacy-with-other-timp3-inducers]

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